

Personal protective equipment for handling 2-Methylbenzothiazole

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Compound of Interest

Compound Name: 2-Methylbenzothiazole

Cat. No.: B086508

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Essential Safety and Handling Guide for 2-Methylbenzothiazole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Methylbenzothiazole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure personal safety and proper management of this chemical.

Physicochemical and Safety Data

A summary of key quantitative data for **2-Methylbenzothiazole** is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NS	[1]
Molecular Weight	149.21 g/mol	[2]
Appearance	Yellow-orange liquid	[1][3]
Odor	Odorless	[1][3]
Melting Point	11 - 14 °C / 51.8 - 57.2 °F	[3][4]
Boiling Point	238 °C / 460.4 °F	[1][4]
Flash Point	102 °C / 215.6 °F (closed cup)	[1][3]
Density	1.173 g/mL at 25 °C	[2]
Solubility	Not miscible or difficult to mix with water.	[5]
Storage Class Code	10 - Combustible liquids	[3]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **2-Methylbenzothiazole**. The following PPE is required to minimize exposure and ensure safety.

Protection Type	Specific Requirements	Rationale & Citations
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.	To protect against potential eye irritation or splashes.[3][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene) and a lab coat or other protective clothing.	To prevent skin contact, which may cause irritation.[3][6] Gloves should be inspected before use and disposed of properly after handling.[2]
Respiratory Protection	Generally not required with adequate ventilation. If vapors or mists are generated, use a NIOSH/MSHA or EN 149 approved respirator.	To prevent irritation of the mucous membranes and respiratory tract in case of inhalation.[6] Use in a well-ventilated area or a chemical fume hood is recommended.[6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **2-Methylbenzothiazole**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to keep airborne concentrations low.[6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]
- Inspect all PPE for integrity before use.[2]

2. Handling the Chemical:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[6\]](#)
- Avoid inhalation of any vapors or mists.[\[6\]](#)
- Do not eat, drink, or smoke in the work area.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling the substance.[\[6\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Keep containers tightly closed to prevent leakage.[\[1\]](#)[\[3\]](#)

Emergency and First Aid Plan

Immediate and appropriate first aid is critical in the event of exposure to **2-Methylbenzothiazole**.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the exposed person to fresh air immediately. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek medical attention.	[2] [6] [7]
Skin Contact	Remove contaminated clothing and shoes immediately. Wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[1] [2] [6] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1] [2] [6]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2] [6]

Disposal Plan: Step-by-Step Procedure

Proper disposal of **2-Methylbenzothiazole** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect surplus and non-recyclable solutions in a suitable, closed container.[\[2\]](#)

- Contaminated packaging should be disposed of as unused product.[\[2\]](#)

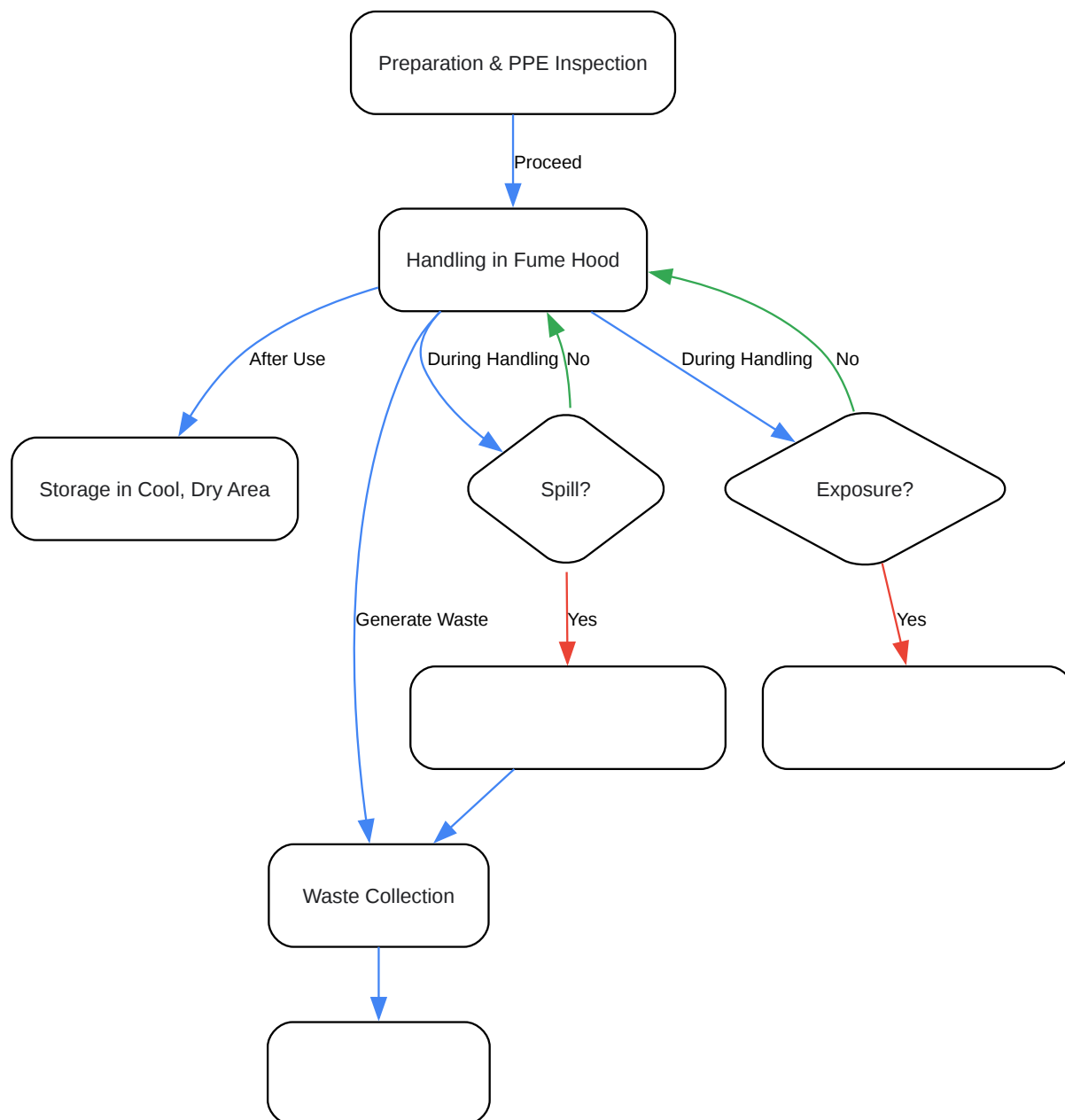
2. Spill Management:

- In case of a spill, ensure adequate ventilation and wear appropriate PPE.[\[1\]](#)[\[3\]](#)
- Soak up the spill with an inert absorbent material (e.g., sand, silica gel).[\[1\]](#)[\[3\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)

3. Final Disposal:

- Dispose of the chemical waste through a licensed disposal company.[\[2\]](#)
- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.[\[1\]](#)

Workflow for Safe Handling of 2-Methylbenzothiazole



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Caption: Workflow for the safe handling and disposal of **2-Methylbenzothiazole**.

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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.at [fishersci.at]
- 4. 2-Methylbenzothiazole | C₈H₇NS | CID 8446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [guidechem.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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